

# Chemoenzymatic Pathway to Chiral 2-Bromocyclopentanone: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromocyclopentanone

Cat. No.: B1279250

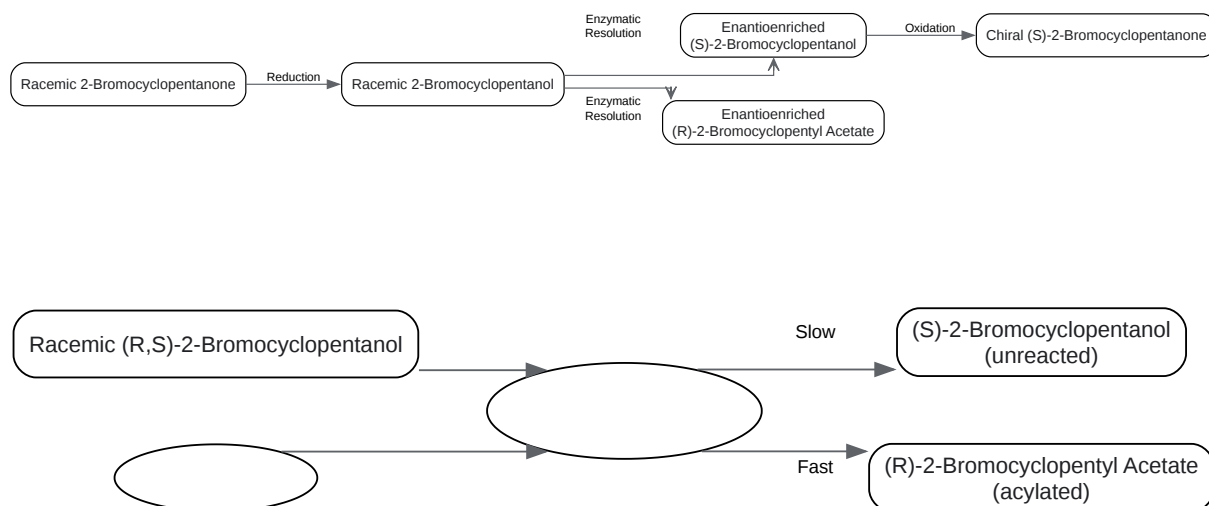
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For Researchers, Scientists, and Drug Development Professionals

This technical guide details a robust chemoenzymatic strategy for the synthesis of enantiomerically enriched **2-bromocyclopentanone**, a valuable chiral building block in the pharmaceutical industry. The core of this methodology lies in the enzymatic kinetic resolution of a racemic precursor, 2-bromocyclopentanol, leveraging the high stereoselectivity of lipases. This approach offers a powerful alternative to traditional asymmetric synthesis, often providing high enantiopurity under mild reaction conditions.

## Synthetic Strategy Overview

The chemoenzymatic synthesis of chiral **2-bromocyclopentanone** is a three-step process that begins with the chemical reduction of racemic **2-bromocyclopentanone** to the corresponding racemic alcohol. The racemate is then subjected to enzymatic kinetic resolution, followed by the chemical oxidation of the desired enantiomerically enriched alcohol to the target chiral ketone.



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